

Fmoc-Cl handling precautions and safety data

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Compound of Interest

Compound Name: 9-Fluorenylmethyl chloroformate

Cat. No.: B557779

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An In-depth Technical Guide to the Safe Handling of Fmoc-Cl

For researchers, scientists, and drug development professionals, 9-Fluorenylmethyloxycarbonyl chloride (Fmoc-Cl) is an indispensable reagent, particularly in solid-phase peptide synthesis (SPPS).^{[1][2][3]} Its efficacy in protecting amines is well-established; however, its hazardous nature necessitates a thorough understanding of its safety data and handling precautions to ensure a safe laboratory environment. This guide provides a comprehensive overview of the essential safety information, handling protocols, and emergency procedures for Fmoc-Cl.

Chemical and Physical Properties

Fmoc-Cl is a white to off-white crystalline powder.^{[1][3][4]} It is sensitive to moisture and heat, which can lead to its degradation.^{[2][4][5]} Key physical and chemical properties are summarized in the table below.

Property	Value	References
Chemical Formula	C ₁₅ H ₁₁ ClO ₂	[1][3][5]
Molecular Weight	258.70 g/mol	[1][3][4]
Melting Point	62-64 °C	[1][5]
Appearance	White to off-white crystalline powder	[1][3][4]
Solubility	Soluble in many organic solvents (e.g., DCM, THF, DMF). Insoluble in water, with which it decomposes.	[1][4]

Safety and Hazard Information

Fmoc-Cl is classified as a hazardous substance and requires careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for its hazards.

GHS Classification

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[6][7]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.
Acute Toxicity (Dermal)	4	H312: Harmful in contact with skin.
Acute Toxicity (Inhalation)	4	H332: Harmful if inhaled.
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.

Hazard and Precautionary Statements

The following tables outline the key hazard (H) and precautionary (P) statements associated with Fmoc-Cl.

Hazard Statements (H-Statements)

Statement	Description
H314	Causes severe skin burns and eye damage. [6] [7]

Precautionary Statements (P-Statements)

Statement	Description
P260	Do not breathe dust/fume/gas/mist/vapours/spray. [5]
P264	Wash skin thoroughly after handling. [5]
P280	Wear protective gloves/protective clothing/eye protection/face protection. [5] [6]
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. [5]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. [5]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [5]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [5] [6]
P310	Immediately call a POISON CENTER/doctor. [6]

Handling and Storage

Proper handling and storage are critical to maintain the integrity of Fmoc-Cl and to prevent exposure.

- Handling: Always handle Fmoc-Cl in a well-ventilated area, preferably within a chemical fume hood.^[4] Avoid the formation of dust and aerosols.^{[5][6]} Personal Protective Equipment (PPE), including a lab coat, chemical-resistant gloves (e.g., nitrile), and tightly sealed safety goggles or a face shield, must be worn.^{[5][6]}
- Storage: Store Fmoc-Cl in a tightly sealed container in a cool, dry, and well-ventilated area.^[5] The recommended storage temperature is typically between 2-8 °C.^{[1][4][5]} It should be stored under an inert gas (e.g., nitrogen or argon) to prevent degradation from moisture.^{[4][5]}

Reactivity and Incompatibility

Fmoc-Cl is a reactive compound. It is incompatible with:

- Water and moisture: Reacts to form hydrochloric acid (HCl) and 9-fluorenylmethanol.^[4]
- Strong bases
- Alcohols
- Amines
- Strong oxidizing agents

Experimental Protocol: Fmoc Protection of an Amino Acid

The primary application of Fmoc-Cl is the protection of the amino group of amino acids during peptide synthesis.^{[1][2][3]} The following is a general protocol for the Fmoc protection of an amino acid.

Materials:

- Amino acid
- Fmoc-Cl (1.2 equivalents)

- 10% aqueous sodium carbonate solution
- Dioxane
- Ethyl acetate
- 1 M Hydrochloric acid (HCl)
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve the amino acid (1 equivalent) in a 10% aqueous sodium carbonate solution in a round-bottom flask.
- Cool the solution to 0 °C in an ice bath.
- In a separate container, dissolve Fmoc-Cl (1.2 equivalents) in dioxane.
- Slowly add the Fmoc-Cl solution to the amino acid solution while stirring vigorously.
- Allow the reaction mixture to warm to room temperature and continue stirring for several hours until the reaction is complete (monitor by TLC).
- Once the reaction is complete, transfer the mixture to a separatory funnel and wash with ethyl acetate to remove any unreacted Fmoc-Cl and byproducts.
- Acidify the aqueous layer to a pH of 2-3 with 1 M HCl. The Fmoc-protected amino acid will precipitate out of the solution.

- Extract the product with ethyl acetate.
- Wash the combined organic layers with brine.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4).
- Filter off the drying agent and concentrate the solution under reduced pressure using a rotary evaporator to obtain the crude Fmoc-protected amino acid.
- The crude product can be further purified by recrystallization or column chromatography if necessary.

Emergency Procedures

In the event of an emergency, follow these procedures.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.[\[6\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[\[6\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical advice.[\[5\]](#)[\[6\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO_2), or alcohol-resistant foam.[\[6\]](#)
- Unsuitable Extinguishing Media: Do NOT use water, as Fmoc-Cl reacts with it.
- Specific Hazards: In case of fire, hazardous decomposition products such as carbon monoxide, carbon dioxide, and hydrogen chloride gas can be released.

- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Wear appropriate personal protective equipment (PPE) as described in the handling section. Ensure adequate ventilation and evacuate unnecessary personnel. [6]
- **Environmental Precautions:** Prevent the material from entering drains or waterways. [5][6]
- **Methods for Cleaning Up:** For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal. [5][6] For larger spills, contain the spill and collect the material.

Disposal Considerations

Dispose of Fmoc-Cl and any contaminated materials in accordance with local, state, and federal regulations. Consult a licensed professional waste disposal service.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of Fmoc-Cl, from initial hazard assessment to emergency response.



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